

Application Notes: Decyl Acetate in the Synthesis of Fine Chemicals

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Compound of Interest

Compound Name: Decyl acetate

Cat. No.: B1670159

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Introduction

Decyl acetate ($\text{CH}_3\text{COO}(\text{CH}_2)_9\text{CH}_3$) is a long-chain ester recognized for its characteristic fruity, waxy, and slightly floral aroma. Beyond its extensive use in the fragrance and flavor industries, **decyl acetate** serves as a versatile building block and intermediate in the synthesis of various fine chemicals. Its applications range from being a key component in insect pheromone formulations to its use as a protective group for hydroxyl moieties in complex organic syntheses. This document provides detailed application notes and experimental protocols for researchers, scientists, and professionals in drug development.

Key Applications

- **Pheromone Synthesis:** **Decyl acetate** is a component of the sex pheromone blend of several insect species, including the turnip moth (*Agrotis segetum*) and the false codling moth (*Cryptophlebia leucotreta*). It can be used as a standard for analytical purposes or as a component in synthetic pheromone lures for pest management.
- **Protecting Group Chemistry:** The acetate group can be used to protect the hydroxyl group of 1-decanol (decyl alcohol) during multi-step syntheses. The resulting **decyl acetate** is stable under various reaction conditions, and the acetate group can be readily removed to regenerate the alcohol.
- **Solvent and Reagent:** In laboratory settings, n-**decyl acetate** is utilized as a reagent or a high-boiling point solvent in organic synthesis, aiding in the development of new compounds

and materials.[1]

Synthesis of Decyl Acetate

Decyl acetate can be synthesized through both chemical and enzymatic routes.

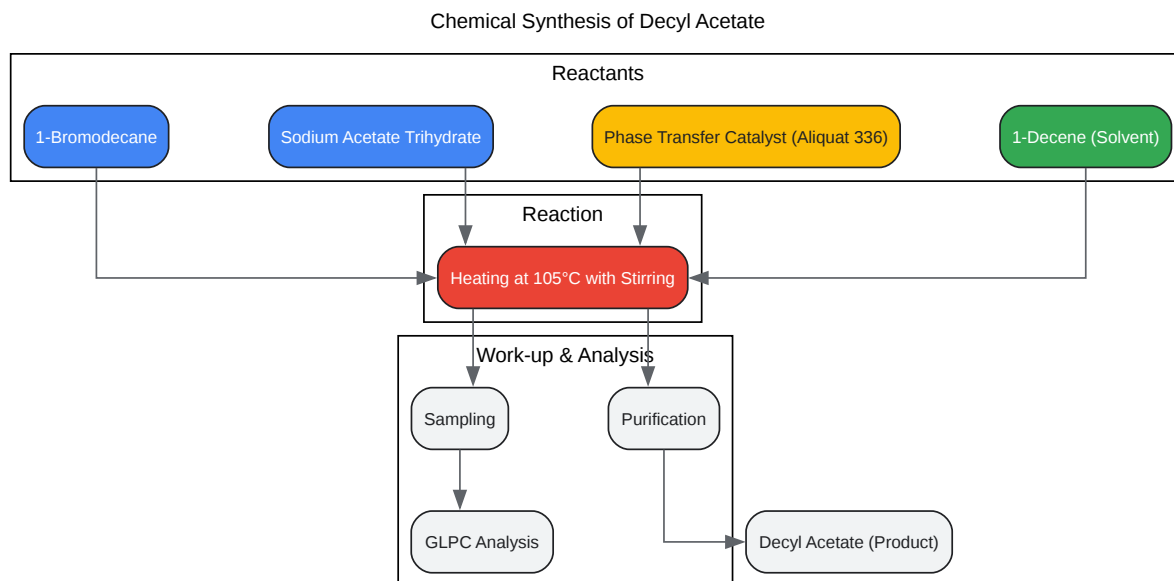
1. Chemical Synthesis

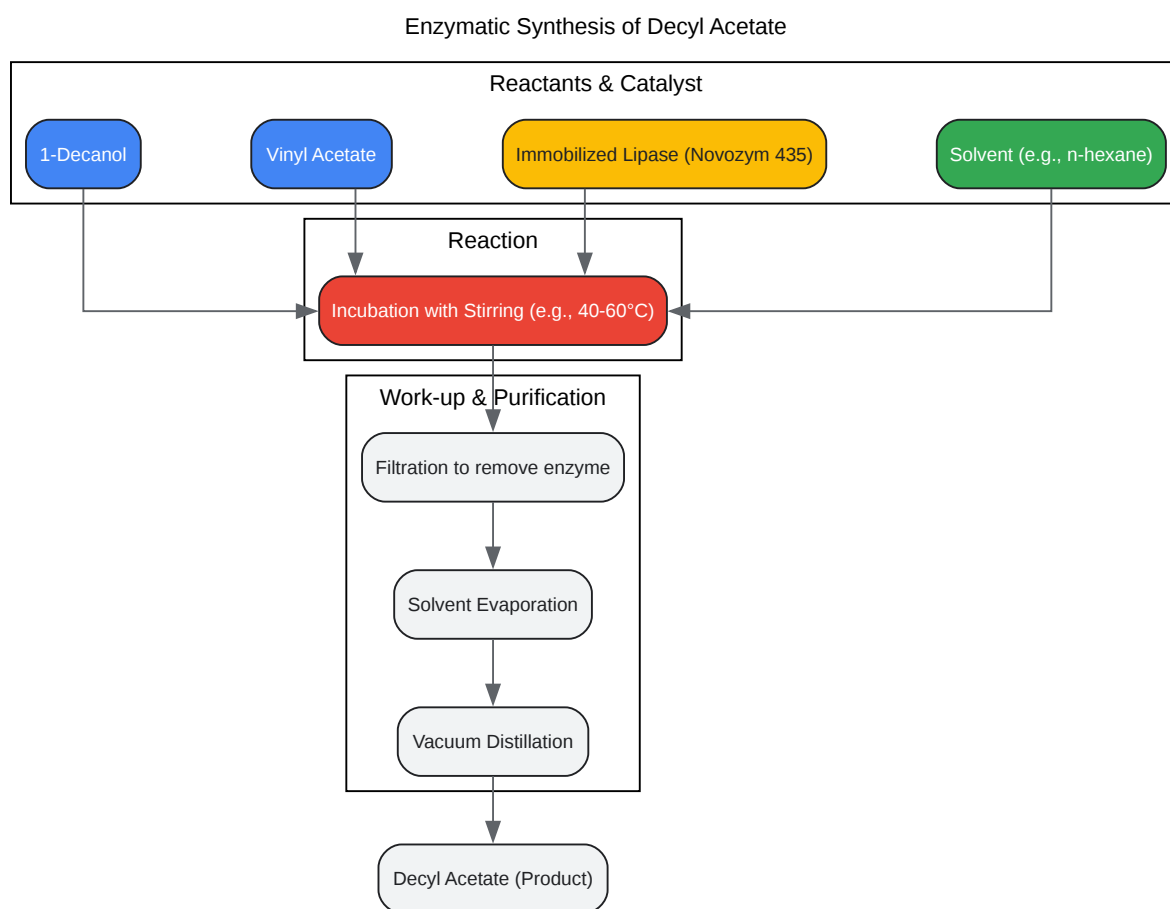
A common method for the chemical synthesis of **decyl acetate** is the nucleophilic substitution reaction between an alkyl halide (e.g., 1-bromodecane) and an acetate salt (e.g., sodium acetate). This reaction typically proceeds via an S_N2 mechanism and can be facilitated by a phase transfer catalyst.

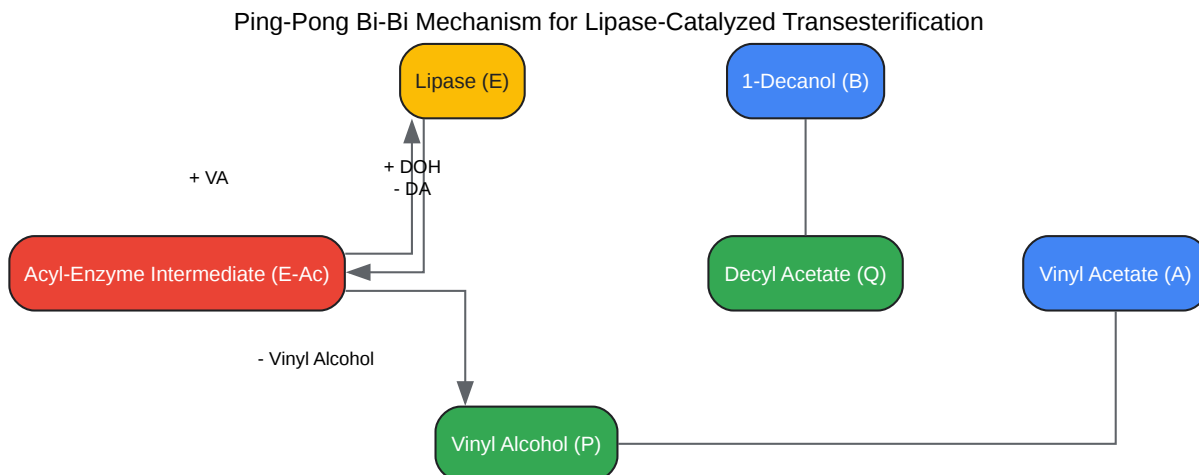
2. Enzymatic Synthesis

Enzymatic synthesis, particularly through transesterification, offers a greener and more selective alternative to traditional chemical methods. The use of lipases, such as the immobilized *Candida antarctica* lipase B (Novozym 435), allows for high conversion rates under mild reaction conditions.[2] The reaction involves the transfer of an acetyl group from an acyl donor, such as vinyl acetate, to 1-decanol. This method is highly regarded for its sustainability and the production of high-purity esters.

Diagrams







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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